

Overcoming small sample sizes in Quina assemblage analysis

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Technical Support Center: Quina Assemblage Analysis

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and archaeological professionals working with small Quina assemblages. The focus is on providing robust analytical strategies when sample sizes are limited.

Frequently Asked Questions (FAQs)

Statistical Approaches

Q1: What are the minimum sample size requirements for traditional statistical tests (like chi-squared) in Quina assemblage analysis?

A: The most common statistical method for comparing frequencies in lithic assemblages is the chi-squared test. However, its validity depends on the sample size. The widely accepted rule of thumb is not about the observed count in your data table, but the expected count for each cell, which should be 5 or greater.^{[1][2]} If more than 20% of the cells have an expected count below 5, or if any cell has an expected count below 1, the test may produce unreliable results.^[1] Some statisticians even suggest a more conservative threshold of 10 or greater for all expected counts.^[1] For many archaeological assemblages, especially from test pits or specialized activity areas, meeting these criteria is difficult.

Q2: My Quina assemblage is too small for a chi-squared test. What are the best alternative statistical methods?

A: When the assumptions for the chi-squared test are not met, several robust alternatives are available:

- Fisher's Exact Test: This is the most common and highly recommended alternative for small sample sizes, particularly for 2x2 contingency tables.[3][4] Unlike the chi-squared test, which is an approximation, Fisher's test calculates the exact probability of observing the results, making it reliable regardless of sample size.[2][4][5]
- Likelihood Ratio Chi-Square Test: This is another alternative that can sometimes be more reliable than the standard (Pearson) chi-squared test with small samples.[6]
- Bootstrapping or Monte Carlo Simulation: These are computational methods where the software resamples from your observed data thousands of times to create a distribution and calculate a p-value. This can be used with chi-squared tests to overcome small sample size limitations.[6][7]

Q3: How can I use Bayesian statistics to analyze small Quina assemblages?

A: Bayesian inference is particularly well-suited for archaeology and small datasets.[8][9] Instead of a simple pass/fail significance test, it allows you to evaluate the probability of a hypothesis being true given the data. A key advantage is the ability to incorporate "prior information" into the statistical model.[10][11] For example, if you have knowledge from previous, larger-scale regional studies about raw material availability, you can build this into your analysis of a new, small site. This provides a logical framework for updating beliefs in light of new, limited evidence and can be more powerful than traditional methods when data is sparse.[8][12]

Q4: Are qualitative or descriptive methods still valid when my sample size is low?

A: Absolutely. When statistical comparisons are not robust, a detailed qualitative and technological analysis becomes paramount. This approach, often called "Dynamic Technological Analysis," treats artifacts as the result of a sequence of human activities.[13] Instead of relying solely on typological counts, the focus shifts to:

- Chaîne Opératoire: Reconstructing the entire production sequence from raw material procurement to tool discard.[\[13\]](#)
- Morpho-technical Attributes: Detailed analysis of core preparation, flake morphology, platform characteristics, and retouch intensity.[\[13\]](#)[\[14\]](#)
- Raw Material Economy: Documenting the types, sources, and differential use of various raw materials.[\[15\]](#)[\[16\]](#)

This rich, descriptive data can provide powerful insights into prehistoric behavior and decision-making, even from a very small number of artifacts.

Methodological & Interpretive Issues

Q5: How can I mitigate bias when interpreting a small Quina assemblage?

A: The primary goal is to maximize the information from each artifact while acknowledging the limitations of the dataset.

- Focus on Attribute Analysis: Instead of comparing the percentage of "Quina scrapers" to other tool types (which is highly susceptible to sample size), analyze the specific attributes of the tools present. For example, document the prevalence of specific Quina retouch characteristics, blank thickness, and raw material choice.[\[17\]](#)
- Emphasize Presence/Absence: The presence of a specific, complex technology like Quina production is itself significant, even if the sample is too small to quantify its frequency relative to other technologies.
- Be Explicit About Limitations: Clearly state in your analysis and publications that the small sample size precludes definitive conclusions about assemblage composition and that interpretations are tentative.

Q6: What role does techno-functional analysis play when sample sizes are limited?

A: It plays a critical role. Techno-functional analysis focuses on the relationship between a tool's physical properties and its intended use, maintenance, and lifespan. For Quina assemblages, this means analyzing the characteristic thick blanks, steep retouch, and

evidence of resharpening.[18][19] This approach can reveal insights into tool curation, mobility patterns, and the types of activities performed (e.g., heavy-duty scraping of bone or wood), which are valuable conclusions that are less dependent on large sample counts.[18][20]

Q7: How can I effectively compare my small assemblage to larger, published Quina assemblages?

A: Direct statistical comparison of tool type frequencies is likely to be misleading. A more robust comparative strategy involves:

- **Technological Comparison:** Compare the technological signatures. Does your assemblage show the same core reduction strategies (e.g., volumetric reduction) used to produce the thick blanks characteristic of Quina technology?[19]
- **Morphological Comparison:** Compare the morphology and retouch patterns of your tools to well-documented examples from larger sites. Are the patterns of shaping and resharpening consistent?
- **Raw Material Use:** Compare patterns of raw material selection and transport. Quina technology is often associated with long-distance transport and high investment in tool curation.[18][19]

Troubleshooting Guides & Experimental Protocols

Data Presentation: Comparison of Statistical Methods

This table summarizes the appropriate use of different statistical tests for analyzing assemblage data.

Method	Primary Use	Minimum Sample Size Guideline	Key Advantage for Small Samples	Limitations
Pearson Chi-Squared	Comparing frequency data across two or more independent groups.	Expected cell frequency > 5. [21]	N/A (Not recommended for small samples).	Unreliable p-values if guidelines are not met. [1] [2]
Fisher's Exact Test	Comparing frequency data, especially in 2x2 tables. [5]	None.	Calculates exact probability; considered the best choice for small counts. [3] [4]	Can be computationally intensive for tables larger than 2x2.
Bayesian Inference	Evaluating the probability of a hypothesis given the data. [9]	None.	Allows incorporation of "prior" knowledge to strengthen inference from limited data. [8] [10]	Can be conceptually more complex; results may be influenced by the choice of priors.

Experimental Protocol: A Framework for Technological Analysis of Small Assemblages

When statistical analysis is not viable, a systematic technological protocol can yield significant insights.

Objective: To characterize the technological organization of a small lithic assemblage by focusing on the full life cycle of the artifacts.

Methodology:

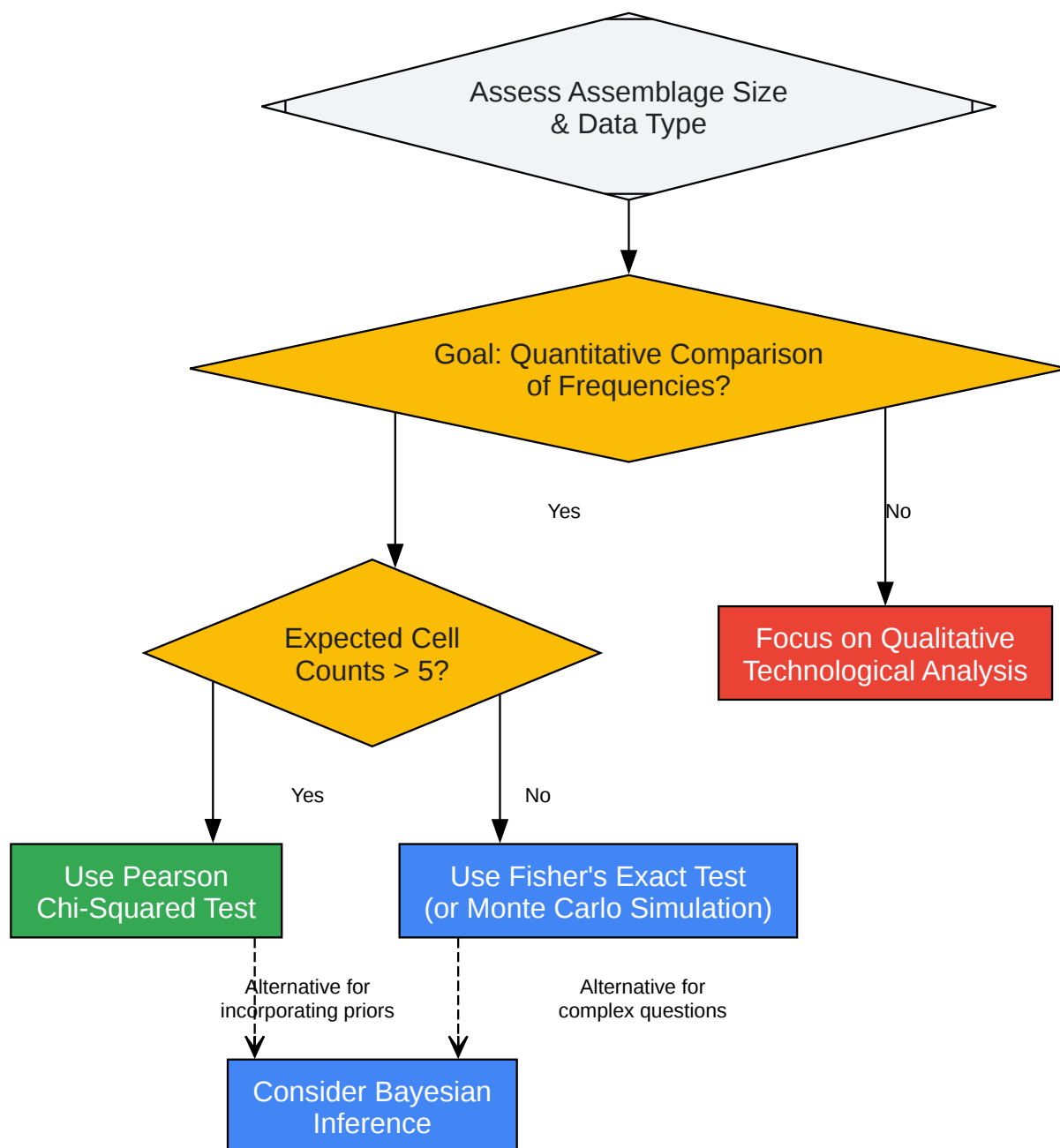
- Raw Material Characterization:
 - Identify and source all lithic raw materials present.
 - Note the form of importation (e.g., small pebbles, large nodules, preformed cores).
 - Assess material quality and its influence on reduction techniques.
- Core & Reduction Sequence Analysis:
 - For any cores present, identify the reduction strategy (e.g., volumetric, Levallois, discoidal).
 - Analyze core morphology to understand the intensity of exploitation.
 - Use debitage (flakes) to infer the reduction sequences, even if the cores are absent. Look for diagnostic flakes like core-trimming elements.
- Debitage Attribute Analysis:
 - Move beyond simple flake counts. For each flake, record key attributes:
 - Platform Type: Cortical, plain, faceted.
 - Dorsal Scar Pattern: Unidirectional, bidirectional, centripetal.
 - Cortex Amount: Estimate the percentage of cortex to determine the stage of reduction (early, middle, late).
 - Size and Elongation.
- Tool Analysis (The Quina Focus):
 - For each retouched tool, especially scrapers:
 - Blank Morphology: Note the thickness and cross-section of the original flake. Quina technology favors thick, asymmetric blanks.[\[18\]](#)

- Retouch Characteristics: Describe the retouch as scalariform ("Quina retouch"), its angle, and its invasiveness.
- Curation and Resharpening: Look for evidence of multiple episodes of resharpening, which indicates a long use-life and high investment in the tool.[\[20\]](#)

Mandatory Visualization

Workflow for Selecting an Analytical Approach

The following diagram outlines a decision-making process for choosing the appropriate analytical method based on the characteristics of your Quina assemblage.



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Decision-making workflow for small assemblage analysis.

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References

- 1. Chi-Square test: Do you need 5 observations per cell? [theanalysisfactor.com]
- 2. files.core.ac.uk [files.core.ac.uk]
- 3. researchgate.net [researchgate.net]
- 4. youtube.com [youtube.com]
- 5. researchgate.net [researchgate.net]
- 6. Reddit - The heart of the internet [reddit.com]
- 7. Alternative to chi-squared goodness-of-fit test for very small sample size - Cross Validated [stats.stackexchange.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Beyond Chronology, Using Bayesian Inference to Evaluate Hypotheses in Archaeology | Advances in Archaeological Practice | Cambridge Core [cambridge.org]
- 11. files.core.ac.uk [files.core.ac.uk]
- 12. idescat.cat [idescat.cat]
- 13. researchgate.net [researchgate.net]
- 14. Lithic analysis - Wikipedia [en.wikipedia.org]
- 15. archaeo.peercommunityin.org [archaeo.peercommunityin.org]
- 16. scispace.com [scispace.com]
- 17. researchgate.net [researchgate.net]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- 20. Discovery of Quina technology challenges view of ancient human development in East Asia | UW News [washington.edu]

- 21. fiveable.me [fiveable.me]
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